

"Physical and chemical properties of Tetrabutylammonium tetrahydroborate"

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Compound of Interest

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Tetrabutylammonium Tetrahydroborate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Tetrabutylammonium tetrahydroborate, also known as tetrabutylammonium borohydride (TBABH), is a versatile and selective reducing agent with significant applications in organic synthesis and materials science. Its unique solubility profile in organic solvents, coupled with its mild reducing nature, makes it an invaluable tool for the selective reduction of functional groups in complex molecules, a critical aspect of drug development and fine chemical synthesis. This guide provides an in-depth overview of the physical and chemical properties of **tetrabutylammonium tetrahydroborate**, detailed experimental protocols for its synthesis and application, and a summary of its key characteristics in a structured format for easy reference.

Introduction

Tetrabutylammonium tetrahydroborate is a quaternary ammonium borohydride salt. It consists of a bulky tetrabutylammonium cation and a tetrahydroborate anion ([BH₄]⁻). The large, lipophilic cation renders the compound soluble in a wide range of organic solvents, which is a distinct advantage over its inorganic counterparts like sodium borohydride, which are



primarily soluble in protic solvents. This property allows for reductions to be carried out under anhydrous and aprotic conditions, expanding its utility in modern synthetic chemistry.

Physical Properties

Tetrabutylammonium tetrahydroborate is a white to off-white crystalline solid under standard conditions.[1] It is often supplied as a powder or in chunks.[2][3][4] Key physical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C16H40BN	[2][5][6][7][8]
Molecular Weight	257.31 g/mol	[2][3][5][6][7][8]
Appearance	White to off-white crystalline powder or chunks	[1][2][3][4][8][9]
Melting Point	124-128 °C	[1][2][3][5][8]
Flash Point	140 °C (284 °F)	[2][4][5]
Solubility	Soluble in water (reacts), dichloromethane, and other aprotic organic solvents. Sparingly soluble in chloroform, DMSO (with heating and sonication), and slightly soluble in methanol.	[1][2][3][4][5]
Stability	Hygroscopic and moisture- sensitive. Stable under dry conditions.	[1][2][3][4][10]

Chemical Properties and Reactivity

Tetrabutylammonium tetrahydroborate is primarily recognized for its capabilities as a reducing agent. The tetrahydroborate anion serves as a source of hydride ions (H⁻), which are transferred to electrophilic centers, most notably the carbon atom of a carbonyl group.



Key Chemical Properties:

- Reducing Agent: It is a selective reducing agent for aldehydes, ketones, β-ketoamides, and β-ketoesters.[1][5][8][10][11] It can also be used for reductive amination.[1]
- Reactivity with Water: It reacts with water and aqueous acids to release flammable hydrogen gas.[1][2][7]
- Generation of Diborane: In chloro solvents like dichloromethane (CH₂Cl₂) and chloroform (CHCl₃), it can liberate diborane (B₂H₆), which can then be used for hydroboration reactions. [12] The reaction with benzyl chloride or iodine in toluene also generates diborane.
- Thermal Stability: The compound is thermally stable up to approximately 130°C, beyond which decomposition occurs.[1]

Experimental Protocols Synthesis of Tetrabutylammonium Tetrahydroborate

A common method for the synthesis of **tetrabutylammonium tetrahydroborate** is through a metathesis reaction (ion exchange) between a tetrabutylammonium salt and an alkali metal borohydride.[1][2]

Caption: Synthesis of **Tetrabutylammonium Tetrahydroborate** via Ion Exchange.

Methodology:

- Dissolve tetrabutylammonium bromide (or another suitable salt) and sodium borohydride in an appropriate solvent such as ether or isopropyl alcohol.[1]
- Allow the reaction to proceed, resulting in the formation of tetrabutylammonium tetrahydroborate and a sodium halide byproduct.
- The byproduct, being less soluble in the organic solvent, may precipitate and can be removed by filtration.
- The crude product can be purified by recrystallization from a suitable solvent like ethyl acetate.[2]



Purification

For high-purity applications, recrystallization is a standard procedure.

Methodology:

- Dissolve the crude tetrabutylammonium tetrahydroborate in ethyl acetate.[2]
- Allow the solution to cool, inducing crystallization of the purified product.
- · Collect the crystals by filtration.
- Dry the purified product carefully under vacuum at 50-60°C.[2] Properly purified samples show no loss of active hydrogen after storage at room temperature for over a year.[2]

Hydroboration of Alkenes

Tetrabutylammonium tetrahydroborate can be used for the hydroboration of unsaturated compounds in chloro solvents.[12]

Caption: General Workflow for Hydroboration-Oxidation using TBABH.

Typical Procedure:[12]

- To a solution of **tetrabutylammonium tetrahydroborate** (e.g., 2.5 mmol) in chloroform, add the alkene or alkyne substrate (e.g., 5 mmol).
- Reflux the mixture for a specified time (e.g., 5 hours).
- After cooling, quench the excess hydride with dilute sulfuric acid.
- Make the reaction mixture alkaline by adding sodium hydroxide.
- Oxidize the organoboron intermediate by adding 30% hydrogen peroxide at room temperature.
- Separate the organic layer, dry it over anhydrous sodium sulfate, and remove the solvent under reduced pressure to yield the corresponding alcohol.



Applications in Research and Development

Tetrabutylammonium tetrahydroborate's unique properties make it a valuable reagent in several areas of chemical research and development:

- Organic Synthesis: It is a cornerstone for the selective reduction of carbonyl compounds to alcohols and imines to amines, which are fundamental transformations in the synthesis of pharmaceuticals and other fine chemicals.[8][10][11] Its use in chiral synthesis is crucial for establishing specific stereochemistries.[11]
- Nanotechnology: It serves as a reducing agent in the synthesis of metal and semiconductor nanoparticles.[10][11] By controlling the reduction process, the size and shape of the nanoparticles can be precisely engineered for applications in catalysis, electronics, and drug delivery.[11]
- Polymer Chemistry: The compound can be used in controlled radical polymerization processes.[1]
- Electrochemistry: Its ionic nature and stability are beneficial for the development of electrolytes in batteries and fuel cells.[8][11]

Safety and Handling

Tetrabutylammonium tetrahydroborate requires careful handling due to its reactivity and potential hazards.

- Flammability: It is a flammable solid and can release flammable gas (hydrogen) upon contact with water.[1][7]
- Corrosivity: It can cause severe skin burns and eye damage.[7][9]
- Moisture Sensitivity: The compound is hygroscopic and should be stored under dry conditions, preferably below +30°C, in a tightly sealed container.[2][3][4][5]
- Personal Protective Equipment (PPE): Always use appropriate PPE, including gloves, safety goggles, and a lab coat, when handling this reagent. Work should be conducted in a well-ventilated fume hood.[2]



Conclusion

Tetrabutylammonium tetrahydroborate is a powerful and versatile reagent with a well-established role in modern chemistry. Its solubility in organic solvents and selective reducing capabilities offer significant advantages for researchers and scientists, particularly in the field of drug development where precise molecular modifications are paramount. Understanding its physical and chemical properties, along with proper handling and application protocols, is essential for leveraging its full potential in innovative research and development endeavors.

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